

An In-depth Technical Guide to 2-Nitrocinnamaldehyde

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Compound of Interest

Compound Name: 2-Nitrocinnamaldehyde

Cat. No.: B074183

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This technical guide provides a comprehensive overview of **2-Nitrocinnamaldehyde**, tailored for researchers, scientists, and professionals in drug development. The document covers its chemical and physical properties, synthesis protocols, key applications, and biological significance.

Chemical Identity and Properties

2-Nitrocinnamaldehyde, also known as ortho-nitrocinnamaldehyde, is an organic aromatic compound. It is characterized by a nitro group positioned ortho to the cinnamaldehyde side chain. The trans or (E)-isomer is the more common form.

Table 1: Chemical Identifiers for **2-Nitrocinnamaldehyde**

Identifier	Value	Reference
Preferred IUPAC Name	(2E)-3-(2-Nitrophenyl)prop-2-enal	[1]
Systematic Name	3-(2-Nitrophenyl)acrylaldehyde	[2]
Common Synonyms	o-Nitrocinnamaldehyde, trans-2-Nitrocinnamaldehyde	[1][2]
CAS Number	1466-88-2 (isomer unspecified), 66894-06-2 (E-isomer)	[1][3]
Molecular Formula	C ₉ H ₇ NO ₃	[2]
Molecular Weight	177.16 g/mol	[2][3][4]
InChI Key	VMSMELHEXDVEDE-HWKANZROSA-N ((E)-isomer)	[1][3][4]
SMILES String	O=C/C=C/c1ccccc1--INVALID-LINK--[O-] ((E)-isomer)	[3][4]
EC Number	215-988-0	[1]
MDL Number	MFCD00007188	[2][3][4]

Table 2: Physical and Chemical Properties of **2-Nitrocinnamaldehyde**

Property	Value	Reference
Appearance	Pale yellow to yellow-brown crystalline powder	[1][5]
Melting Point	124-129 °C	[1][2][4]
Boiling Point	~309.06 °C (rough estimate)	[2][5]
Solubility	Soluble in methanol; Insoluble in water	[2][5][6]
Density	~1.33 g/cm ³ (rough estimate)	[2][5]
Refractive Index	~1.52 (estimate)	[2][5]
Storage Temperature	2-8°C, under inert gas	[3][4][6]
Sensitivity	Air sensitive	[2][5][6]

Synthesis Protocols

Detailed methodologies for the common laboratory synthesis of **2-Nitrocinnamaldehyde** are provided below.

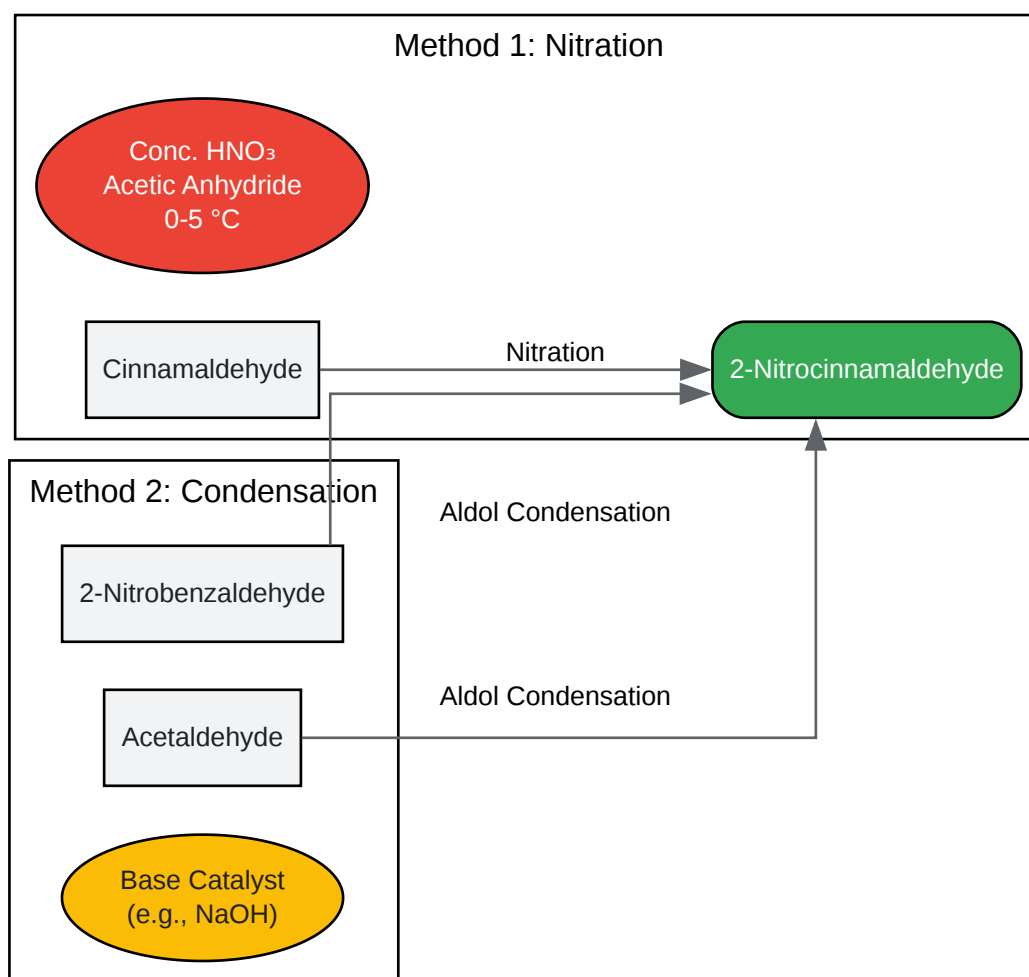
This protocol is adapted from established chemical synthesis literature.[1][7]

- Preparation: In a flask suitable for reactions at low temperatures, dissolve cinnamaldehyde in a solution of acetic anhydride in acetic acid.
- Cooling: Cool the solution to a temperature range of 0–5 °C using an ice bath.
- Nitration: Slowly add a stoichiometric amount of concentrated nitric acid to the cooled solution while maintaining the temperature between 0–5 °C.
- Reaction: Stir the mixture at this temperature for a specified duration to allow the nitration to complete.
- Isolation: Pour the reaction mixture into ice water to precipitate the product.

- Purification: Collect the crude **2-Nitrocinnamaldehyde** by filtration, wash with cold water, and recrystallize from a suitable solvent (e.g., ethanol) to obtain the purified product.
- Yield: Reported yields for this method are typically in the range of 36-46%.[\[1\]](#)

This method involves an aldol condensation reaction.[\[1\]](#)

- Reactants: Combine 2-nitrobenzaldehyde and acetaldehyde in a reaction vessel.
- Catalyst: Add a suitable base catalyst (e.g., sodium hydroxide) to promote the condensation reaction.
- Reaction Conditions: The reaction is typically carried out in a solvent like ethanol or water at room temperature or with gentle heating.
- Work-up: After the reaction is complete, neutralize the mixture with an acid.
- Isolation and Purification: The product, **2-Nitrocinnamaldehyde**, often precipitates from the solution and can be collected by filtration. Further purification can be achieved by recrystallization.



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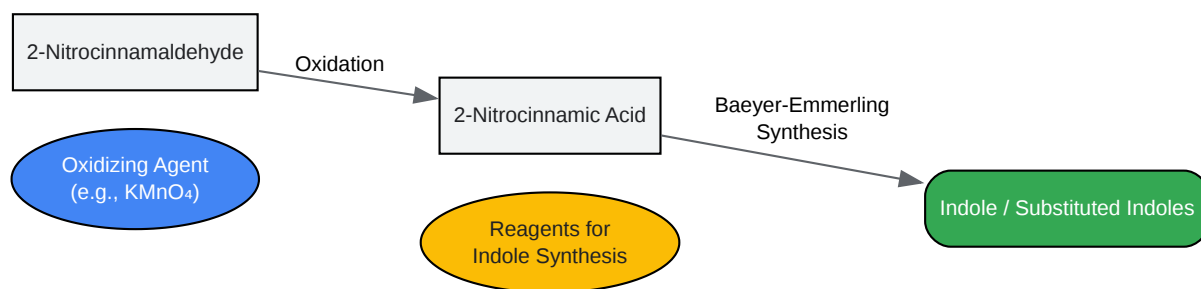
Synthesis pathways for **2-Nitrocinnamaldehyde**.

Applications in Research and Development

2-Nitrocinnamaldehyde serves as a valuable intermediate in organic synthesis and has applications in materials science and drug discovery.

A primary application is in the Baeyer-Emmerling indole synthesis. **2-Nitrocinnamaldehyde** is first oxidized to 2-nitrocinnamic acid, which is then used to produce indole and its derivatives.

[1][5] Indoles are a critical structural motif in many pharmaceuticals.



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Role in Baeyer-Emmerling indole synthesis.

Recent studies have focused on synthesizing derivatives of **2-Nitrocinnamaldehyde** for potential therapeutic applications.

- Anticancer Research: Chalcone derivatives synthesized from **2-Nitrocinnamaldehyde** have been investigated for their cytotoxic effects against cancer cell lines, such as MCF-7 (human breast adenocarcinoma).[8][9][10] One study reported that a derivative, 5-(2-nitrophenyl)-1-(pyridine-3-yl)-penta-2,4-dien-1-one, showed potent activity, and molecular docking suggested it interacts with the hinge region residue Met793 of the epidermal growth factor receptor (EGFR) kinase.[8]
- Antimicrobial Studies: The antimicrobial properties of nitrocinnamaldehyde isomers have been evaluated. While the related compound 4-nitrocinnamaldehyde shows significant antimicrobial and antibiofilm activity, **2-nitrocinnamaldehyde** has been reported to be less active.[11][12]
- Actinometry: It has been proposed for use as an actinometer for monitoring the photostability of pharmaceuticals in the UV-A range.[6][13]

Biological Activity and Toxicology

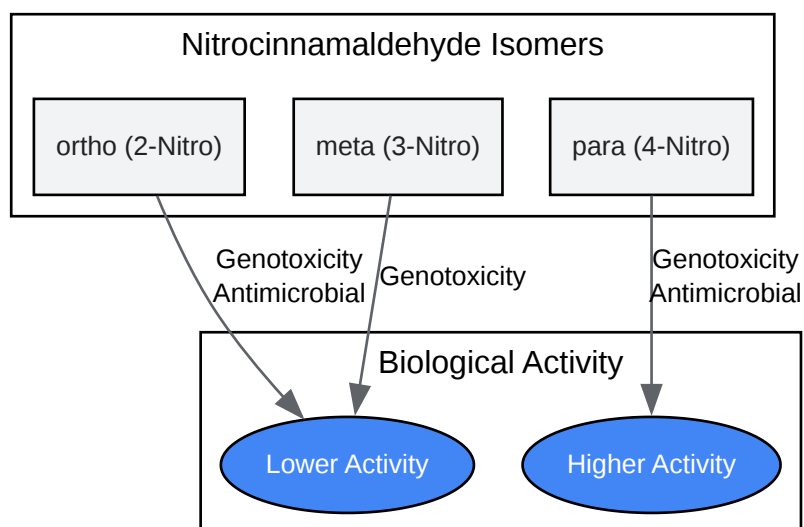
The biological effects of **2-Nitrocinnamaldehyde** are primarily linked to the presence and position of the nitro group on the phenyl ring.

Table 3: Summary of Toxicological Data

Hazard Class	GHS Code	Description	Reference
Skin Irritation	H315	Causes skin irritation	[3][4]
Eye Irritation	H319	Causes serious eye irritation	[3][4]
Skin Sensitization	H317	May cause an allergic skin reaction	[3]
Respiratory Irritation	H335	May cause respiratory irritation	[1]

Studies on the genotoxicity of nitrocinnamaldehyde isomers have shown that the position of the nitro group is critical. The para-nitro (4-nitro) isomer exhibits genotoxicity that is approximately two orders of magnitude higher than that of the ortho- (2-nitro) and meta-isomers.[14] The genotoxic effects are believed to be activated by bacterial or metabolic nitroreductases.[14][15]

The antimicrobial activity also appears to be position-dependent, with 4-nitrocinnamaldehyde showing significantly higher potency than the 2-nitro isomer.[12] This highlights a key structure-activity relationship where the electronic effects and steric accessibility of the nitro group influence the molecule's biological interactions.



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Isomer position vs. biological activity.

Conclusion

2-Nitrocinnamaldehyde is a versatile chemical intermediate with significant applications in synthetic chemistry, particularly for constructing complex heterocyclic systems like indoles. While its inherent biological activity appears lower than its para-isomer, its derivatives are a subject of active research in the development of new anticancer agents. Appropriate safety precautions are necessary when handling this compound due to its potential as a skin, eye, and respiratory irritant. This guide provides foundational data to support its safe and effective use in a research and development setting.

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